

Proper Disposal of JNJ-26993135: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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The following provides essential safety and logistical information for the proper disposal of **JNJ-26993135**, a potent and selective leukotriene A4 hydrolase (LTA4H) inhibitor.^{[1][2]} Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Summary and Safety Precautions

JNJ-26993135 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] Therefore, preventing its release into the environment is of paramount importance.^[3]

Personal Protective Equipment (PPE) when handling **JNJ-26993135** waste:

- Eye Protection: Safety goggles with side-shields.^[3]
- Hand Protection: Protective gloves.^[3]
- Skin and Body Protection: Impervious clothing.^[3]
- Respiratory Protection: A suitable respirator should be used.^[3]

Always handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^[3] An accessible safety shower and eye wash station

should be available.[3]

Quantitative Data

Specific quantitative limits for the disposal of **JNJ-26993135** are not publicly available. The primary guidance is to treat it as a hazardous chemical waste due to its acute oral toxicity and high aquatic toxicity.[3]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[3]
Acute Aquatic Toxicity	Category 1	Very toxic to aquatic life.[3]
Chronic Aquatic Toxicity	Category 1	Very toxic to aquatic life with long lasting effects.[3]

Step-by-Step Disposal Protocol

The disposal of **JNJ-26993135** must be conducted in accordance with all local, state, and federal regulations for hazardous waste.[4] Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

- Segregation of Waste:
 - Do not mix **JNJ-26993135** waste with other chemical waste streams unless explicitly approved by your institution's EHS department.
 - Segregate solid waste (e.g., contaminated gloves, weighing paper) from liquid waste (e.g., solutions containing the compound).
- Waste Container Requirements:
 - Use only approved, leak-proof, and clearly labeled hazardous waste containers.[4]
 - Ensure the container material is compatible with **JNJ-26993135**.
 - The container must be kept securely closed except when adding waste.[4]

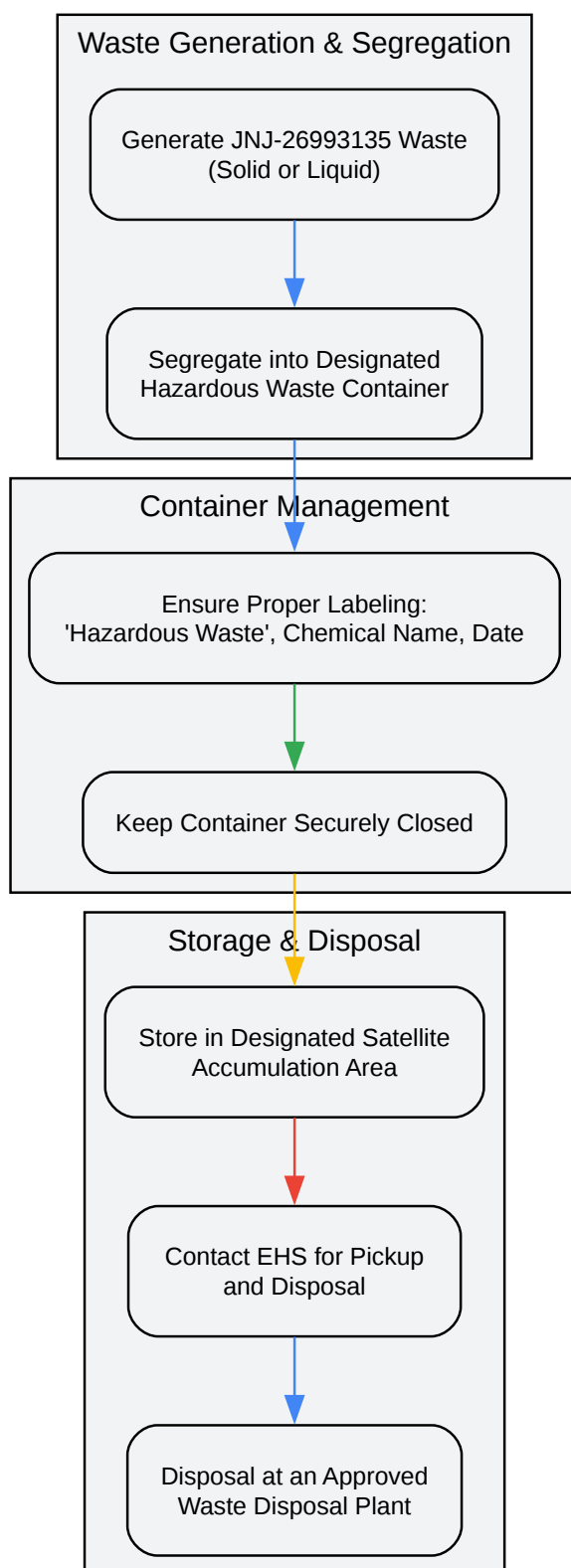
- Labeling of Waste Containers:
 - Clearly label the waste container with the words "Hazardous Waste."
 - Identify the contents, including the full chemical name: "**JNJ-26993135**."
 - Indicate the approximate concentration and quantity of the waste.
 - Include the date when the waste was first added to the container.
- Storage of Waste:
 - Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure the storage area is away from direct sunlight and sources of ignition.[3]
 - Store at -20°C for the powdered form or -80°C if in solvent, as recommended for the pure compound, to maintain stability.[3]
- Disposal Procedure:
 - Do not dispose of **JNJ-26993135** down the drain or in the regular trash.[5]
 - Spills should be collected and placed in the hazardous waste container.[3]
 - Once the waste container is full or the project is complete, contact your institution's EHS department to arrange for collection and disposal at an approved waste disposal plant.[3]

Experimental Protocols

There are no specific experimental protocols for the disposal of **JNJ-26993135**. The disposal procedure is a standardized safety protocol based on the chemical's hazardous properties.

Disposal Workflow

The following diagram illustrates the general workflow for the safe disposal of **JNJ-26993135**.



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Caption: Workflow for the proper disposal of **JNJ-26993135**.

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